

Betaine glucuronate temperature control parameters

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Compound Focus: Betaine glucuronate

CAS No.: 32087-68-6

Cat. No.: S13254094

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Storage and Handling Specifications

The table below summarizes the directly available information on the storage of **betaine glucuronate**.

Parameter	Specification	Source / Context
Chemical Name	Betaine glucuronate	[1]
CAS Number	32087-68-6	[1] [2]
Molecular Formula	C ₁₁ H ₁₉ NO ₈	[1] [2]
Molecular Weight	293.27 g/mol	[1] [2]
Recommended Storage	2-8°C (Refrigerator)	[2]
Appearance	White crystalline powder (typical)	[1]

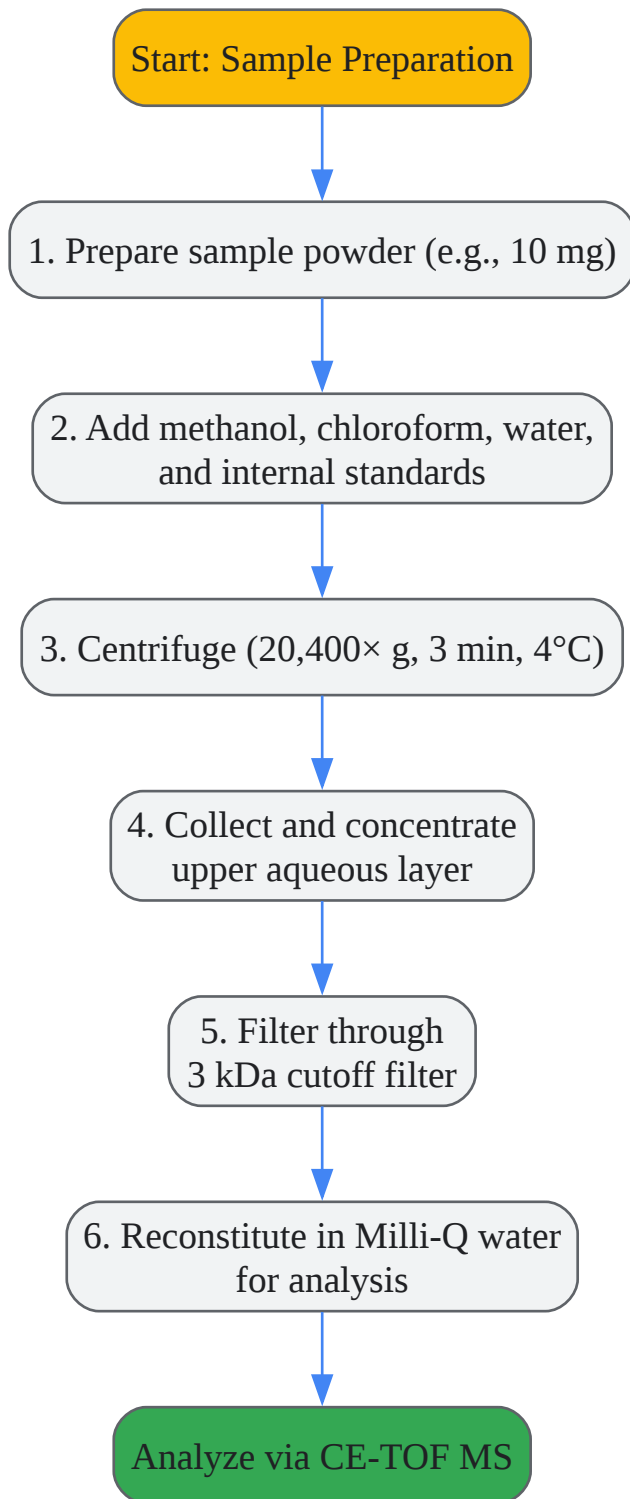
Synthesis and Stability Considerations

While not direct guidelines for the final product, insights from its synthesis can inform its stability profile. One supplier notes that the **esterification process** to produce **betaine glucuronate** is typically conducted at moderate temperatures ranging from **50 to 70 °C** [1]. This suggests that the compound is stable within this temperature range during short-term formation.

Furthermore, the same source indicates that **betaine glucuronate** is **soluble in water** and may be generally stable under normal conditions but could **decompose under extreme pH levels or high temperatures** [1]. This underscores the importance of controlled storage conditions.

Experimental Protocol: Metabolite Stability Analysis

To systematically determine the stability of **betaine glucuronate** under various conditions in your lab, you can adapt a standard metabolomic analysis workflow. The following protocol, based on a study that measured betaine and other metabolites, provides a robust methodology [3].



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Methodology Details:

This workflow outlines the sample preparation for Capillary Electrophoresis Time-of-Flight Mass Spectrometry (CE-TOF MS), a technique suitable for quantifying **betaine glucuronate** [3].

- **Sample Preparation:** Samples are typically homogenized in a mix of methanol, chloroform, and water. The addition of internal standards (e.g., methionine sulfone) is critical for accurate quantification. The solution is centrifuged to separate phases, and the upper aqueous layer, containing the polar metabolites, is collected [3].
- **Analysis (CE-TOF MS):** The prepared sample is analyzed using a CE-TOF MS system. Key instrumental settings from the literature include [3]:
 - **Capillary Temperature:** Maintained at 20°C.
 - **Sample Tray:** Cooled to below 4°C.
 - **Sheath Liquid:** Approximately 50% (v/v) methanol/water delivered at 10 µL/min.
 - **Dry Gas (Heater Temperature):** 300°C.

Application for Stability Testing: You can use this protocol to test **betaine glucuronate** stability by:

- **Creating Samples:** Preparing solutions of your **betaine glucuronate** standard.
- **Applying Stress Conditions:** Exposing these samples to different temperatures (e.g., room temperature, 4°C, -20°C) over various time periods.
- **Quantifying Degradation:** Using the CE-TOF MS protocol to measure the concentration of intact **betaine glucuronate** remaining after each stress condition, allowing you to determine its stability profile.

Troubleshooting and Key Considerations

- **Stability Under Stress:** **Betaine glucuronate** is noted to be generally stable but may decompose under extreme pH or high temperatures [1]. Designing experiments that avoid these conditions is prudent.
- **Adherence to Storage Guidelines:** The primary and most direct guidance is to **store the compound at 2-8°C** [2]. This should be the default condition for any stock solutions or research samples not in active use.
- **Analytical Method Adaptation:** The experimental protocol provided is a template. Parameters like capillary temperature and electrolyte composition may need optimization for **betaine glucuronate** specifically, as the original study analyzed a range of metabolites [3].

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References

1. Buy Betaine glucuronate (EVT-12896515) | 32087-68-6 [evitachem.com]
2. CAS No : 32087-68-6 | Product Name : Betaine glucuronate [pharmaffiliates.com]
3. Time-Course Metabolomic Analysis: Production of Betaine ... [pmc.ncbi.nlm.nih.gov]

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